

In-depth Technical Guide: Molecular Weight of 1-Decanol-d2-2

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1-Decanol-d2-2

Cat. No.: B12372027

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the molecular weight and related properties of **1-Decanol-d2-2**, a deuterated form of 1-Decanol.

Chemical Identity and Properties

1-Decanol-d2-2 is a stable isotope-labeled version of 1-Decanol, where two hydrogen atoms on the second carbon have been replaced by deuterium. This isotopic substitution is a valuable tool in various research applications, including metabolic studies, reaction mechanism analysis, and as an internal standard in mass spectrometry.

Quantitative Data Summary

The key quantitative data for **1-Decanol-d2-2** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	160.29	[1][2]
Chemical Formula	C ₁₀ H ₂₀ D ₂ O	[1][2]
CAS Number	1335435-63-6	[1][2]

For comparison, the non-deuterated 1-Decanol has a molecular formula of $C_{10}H_{22}O$ and a molecular weight of approximately 158.28 g/mol .^[3]^[4]^[5]

Experimental Protocols

This document focuses on the intrinsic molecular properties of **1-Decanol-d2-2**. As such, experimental protocols for its synthesis or use are beyond the current scope. Researchers should refer to specific literature or manufacturer's guidelines for detailed experimental procedures.

Signaling Pathways and Logical Relationships

The determination of a molecule's weight is a fundamental calculation based on its atomic composition and does not involve biological signaling pathways or complex experimental workflows. Therefore, a corresponding diagram is not applicable.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 1-Decanol-d2-2 by MedChem Express, Cat. No. HY-Y1004S6-1MG | Lucerna-Chem AG [shop.lucerna-chem.ch]
- 3. 1-Decanol - Wikipedia [en.wikipedia.org]
- 4. 1-DECANOL - Ataman Kimya [atamanchemicals.com]
- 5. 1-Decanol [webbook.nist.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: Molecular Weight of 1-Decanol-d2-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12372027#molecular-weight-of-1-decanol-d2-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com